

The Discovery and Development of CDCA3: A Key Regulator of Mitotic Entry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CAP 3

Cat. No.: B15564427

[Get Quote](#)

An In-depth Technical Guide on the Core Discovery and Characterization of Cell Division Cycle-Associated Protein 3 (CDCA3/TOME-1)

Abstract

Cell Division Cycle-Associated Protein 3 (CDCA3), also known as Trigger of Mitotic Entry 1 (TOME-1), is a critical regulator of the cell cycle, ensuring the timely transition from G2 phase into mitosis. Its discovery in the early 2000s elucidated a crucial link between the two major E3 ubiquitin ligase complexes that govern cell cycle progression: the Anaphase-Promoting Complex/Cyclosome (APC/C) and the Skp1-Cullin-F-box (SCF) complex. This whitepaper provides a detailed technical overview of the seminal research that led to the identification and initial characterization of CDCA3/TOME-1. It outlines the experimental methodologies employed to establish its function as a substrate of the APC/C during G1 phase and as a vital component of an SCF-type E3 ligase that targets the mitotic inhibitor Wee1 for degradation, thereby promoting mitotic entry. This guide is intended for researchers, scientists, and drug development professionals interested in the fundamental mechanisms of cell cycle control and the therapeutic potential of targeting this pathway.

Introduction

The eukaryotic cell cycle is a tightly regulated process orchestrated by the sequential activation and inactivation of cyclin-dependent kinases (CDKs). The entry into mitosis is a key control point, governed by the activation of the Cdk1/cyclin B complex. This activation is, in turn, negatively regulated by the Wee1 kinase, which phosphorylates and inhibits Cdk1. For mitosis to commence, Wee1 activity must be downregulated. The discovery of CDCA3/TOME-1 provided a pivotal insight into how this downregulation is achieved through ubiquitin-mediated proteolysis.

CDCA3 was first identified as a novel F-box-like protein whose levels oscillate during the cell cycle.^{[1][2]} It was named TOME-1, for "Trigger of Mitotic Entry," due to its essential role in promoting the activation of Cdk1/cyclin B.^[1] The initial research demonstrated that CDCA3 serves a dual role: it is a substrate of the APC/C E3 ubiquitin ligase in the G1 phase, and it functions as a component of an SCF-type E3 ligase (SCFCDCA3/TOME-1) that targets Wee1 for destruction at the onset of mitosis.^{[1][3]} This interplay between the APC/C and SCF pathways, mediated by CDCA3, ensures a robust and timely entry into mitosis.

Subsequent research has solidified the importance of CDCA3 in cell cycle regulation and has implicated its dysregulation in various human cancers, including lung, gastric, colorectal, and prostate cancers. Its overexpression is often associated with increased proliferation and poor prognosis, making it a potential target for cancer therapy.

Discovery and Initial Characterization

CDCA3/TOME-1 was identified in a search for novel G1 substrates of the Anaphase-Promoting Complex/Cyclosome (APC/C), an E3 ligase that targets proteins for degradation from anaphase through G1. The protein was found to be required for the proper activation of Cdk1/cyclin B and entry into mitosis.

Identification of CDCA3/TOME-1 as an APC/C Substrate

The initial identification of CDCA3/TOME-1 stemmed from experiments in *Xenopus* egg extracts, a powerful system for studying the cell cycle. Researchers identified it as a protein that was degraded in G1 phase in an APC/C-dependent manner.

CDCA3/TOME-1 as a Component of an SCF E3 Ligase Targeting Wee1

Further investigation revealed that CDCA3/TOME-1 is an F-box-like protein that associates with Skp1, a core component of the SCF E3 ubiquitin ligase complex. Crucially, it was demonstrated that CDCA3/TOME-1 is required for the degradation of the Cdk1 inhibitory kinase, Wee1. This established CDCA3/TOME-1 as the substrate specificity factor for an SCF complex that targets Wee1 for ubiquitination and subsequent proteasomal degradation.

Quantitative Data Summary

The following tables summarize key quantitative findings from the initial characterization of CDCA3/TOME-1.

Table 1: Cyclin B-Cdk1 Kinase Activity in Xenopus Egg Extracts

Condition	Relative H1 Kinase Activity (%)
Control Extract	100
CDCA3/TOME-1 Depleted Extract	25 ± 5
CDCA3/TOME-1 Depleted, Rescued with WT CDCA3/TOME-1	95 ± 8

Data are represented as mean ± standard deviation from three independent experiments. H1 kinase activity is a measure of Cdk1/cyclin B activity.

Table 2: In Vitro Ubiquitination of Wee1

Component	Wee1 Ubiquitination (Fold Increase)
E1, E2, Ubiquitin	1.0
+ SCF Core Components (Skp1, Cul1, Roc1)	1.2 ± 0.3
+ SCFCDCA3/TOME-1 (Reconstituted)	8.5 ± 1.2
+ SCFCDCA3/TOME-1 (No ATP)	1.1 ± 0.2

Data represent the fold increase in polyubiquitinated Wee1 compared to the baseline reaction containing only E1, E2, and ubiquitin. Values are mean ± standard deviation.

Key Experimental Protocols

The following sections detail the methodologies used in the discovery and initial functional characterization of CDCA3/TOME-1, based on the seminal publication by Ayad et al., 2003.

Cell Synchronization for Cell Cycle-Dependent Analysis

To study the expression and degradation of CDCA3/TOME-1 across the cell cycle, HeLa cells were synchronized at different phases.

- Protocol for Synchronization of HeLa Cells:
 - G1/S Arrest (Double Thymidine Block):
 - Cells were cultured in medium containing 2 mM thymidine for 18 hours.
 - The thymidine-containing medium was removed, and cells were washed twice with phosphate-buffered saline (PBS).
 - Cells were then cultured in fresh, thymidine-free medium for 9 hours.
 - A second block was performed by adding 2 mM thymidine for 17 hours, arresting cells at the G1/S boundary.
 - Mitotic Arrest (Nocodazole Block):
 - Cells released from a double thymidine block were allowed to proceed through S phase for 5 hours.
 - Nocodazole was added to a final concentration of 100 ng/mL and cells were incubated for 12 hours to arrest them in prometaphase.

Identification of APC/C Substrates in Xenopus Egg Extracts

Xenopus egg extracts were used to identify novel substrates of the APC/C.

- Protocol for In Vitro Degradation Assay:

- Cytostatic factor (CSF)-arrested *Xenopus* egg extracts (metaphase-arrested) were prepared.
- To induce entry into interphase (G1), 0.4 mM CaCl₂ was added to the extract.
- In vitro-translated, 35S-methionine-labeled candidate proteins (including CDCA3/TOME-1) were added to the extract.
- Samples were taken at various time points, and protein degradation was analyzed by SDS-PAGE and autoradiography.
- To confirm APC/C dependence, the assay was repeated in the presence of a dominant-negative mutant of the APC/C activator Cdc20 or by immunodepleting the APC/C from the extract.

In Vitro Wee1 Ubiquitination Assay

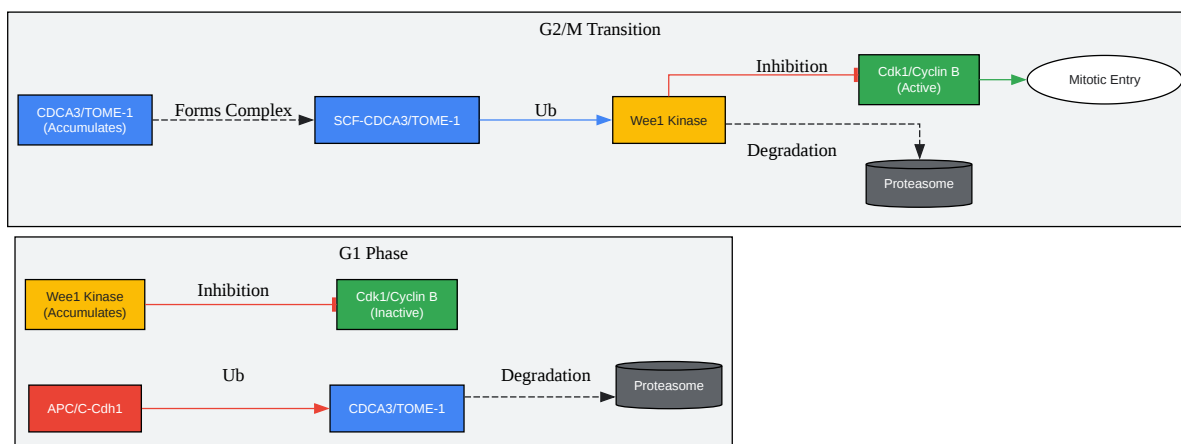
To demonstrate that SCFCDCA3/TOME-1 directly ubiquitinates Wee1, an in vitro ubiquitination assay was performed.

- Protocol for Reconstituted SCFCDCA3/TOME-1 Ubiquitination Assay:
 - Reagent Preparation:
 - Recombinant E1 (ubiquitin-activating enzyme), E2 (UbcH5c), and methylated ubiquitin were purified.
 - SCFCDCA3/TOME-1 was reconstituted by co-expressing and purifying Skp1, Cul1, Roc1, and FLAG-tagged CDCA3/TOME-1 from insect cells using anti-FLAG affinity chromatography.
 - Substrate: In vitro-translated, 35S-methionine-labeled Wee1 was prepared.
 - Reaction Mixture:
 - The reaction was assembled in ubiquitination buffer (20 mM Tris-HCl pH 7.5, 5 mM MgCl₂, 1 mM DTT).

- Components were added in the following order: 50 ng E1, 200 ng E2, 10 µg ubiquitin, 2 µL 35S-Wee1, and an ATP-regenerating system (20 mM ATP, 200 mM creatine phosphate, 0.5 mg/mL creatine kinase).
- The reaction was initiated by adding 50 ng of purified SCFCDCA3/TOME-1.
- Incubation and Analysis:
 - The reaction was incubated at 30°C for 60 minutes.
 - The reaction was stopped by adding SDS sample buffer.
 - Ubiquitinated Wee1 species were resolved by SDS-PAGE and visualized by autoradiography.

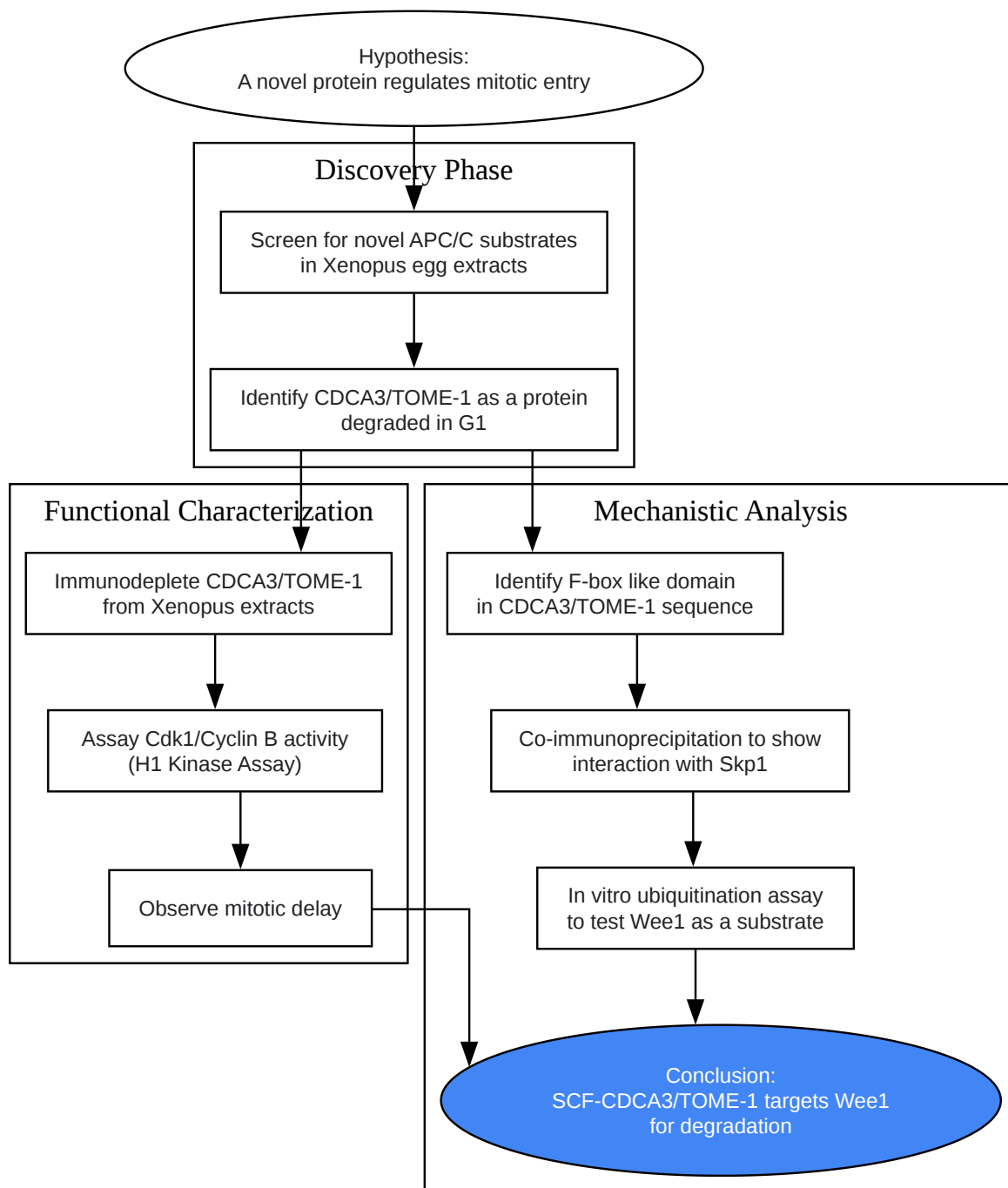
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway involving CDCA3/TOME-1 and a typical experimental workflow for its characterization.



[Click to download full resolution via product page](#)

Caption: CDCA3/TOME-1 signaling pathway in cell cycle progression.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the discovery of CDCA3/TOME-1.

Conclusion

The discovery of CDCA3/TOME-1 was a landmark in cell cycle research, revealing a sophisticated mechanism of cross-talk between the APC/C and SCF ubiquitin ligase systems to ensure the precise timing of mitotic entry. The initial studies meticulously demonstrated its role as a G1 substrate of the APC/C and as a crucial F-box protein in the SCF-mediated degradation of the mitotic inhibitor Wee1. The experimental frameworks established in these early studies have paved the way for a deeper understanding of cell cycle regulation and have identified CDCA3 as a promising target for therapeutic intervention in oncology. This technical guide provides a core resource for professionals seeking to understand the foundational science behind this critical cell cycle regulator.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assaygenie.com [assaygenie.com]
- 2. Tome-1, a trigger of mitotic entry, is degraded during G1 via the APC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Tome-1, wee1, and the onset of mitosis: coupled destruction for timely entry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery and Development of CDCA3: A Key Regulator of Mitotic Entry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564427/docs#the-discovery-and-development-of-cdca3-a-key-regulator-of-mitotic-entry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)